

Application Note: Precision Recovery of Lactic Acid via Reactive Extraction with Alamine 308

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Compound of Interest

Compound Name: *Triisooctylamine*

CAS No.: 2757-28-0

Cat. No.: B1619743

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Executive Summary

The conventional recovery of lactic acid via calcium lactate precipitation is plagued by high operational costs and the generation of gypsum waste. Reactive Liquid-Liquid Extraction (RLLE) using long-chain tertiary amines offers a continuous, scalable, and environmentally superior alternative. This guide details the protocol for using Alamine 308 (Tri-isooctylamine), a highly specific extractant, to recover lactic acid from fermentation broth.

Key Advantage: Alamine 308 provides a tunable basicity that facilitates efficient capture of undissociated lactic acid at fermentation pH (

) and allows for energy-efficient release during back-extraction.

Mechanistic Insight & Chemical Logic

The Chemistry of Extraction

Reactive extraction is not simple physical partitioning; it is a reversible acid-base complexation occurring at the organic-aqueous interface. Alamine 308 (

) acts as a proton acceptor, reacting with the undissociated lactic acid (

) to form an organic-soluble complex.

The Equilibrium:

- Extraction (Forward Reaction): Occurs when

(Lactic Acid

). The acid is protonated and hydrophobic enough to interact with the amine.
- Stripping (Reverse Reaction): Occurs when the organic phase is contacted with a base (e.g., NaOH). The base deprotonates the complex, releasing lactate into the aqueous phase and regenerating the amine.

The Role of Diluents and Modifiers

Pure Alamine 308 is too viscous and can form a third phase (an emulsion layer) when loaded with acid. A diluent is required to solubilize the complex.

- Active Diluents (Polar): Alcohols (e.g., 1-Octanol) or Ketones (MIBK). These stabilize the polar acid-amine complex via hydrogen bonding, yielding high Distribution Coefficients ().
- Inert Diluents (Non-polar): Kerosene, n-Heptane. These require a modifier (typically 10-20% Octanol) to prevent third-phase formation.

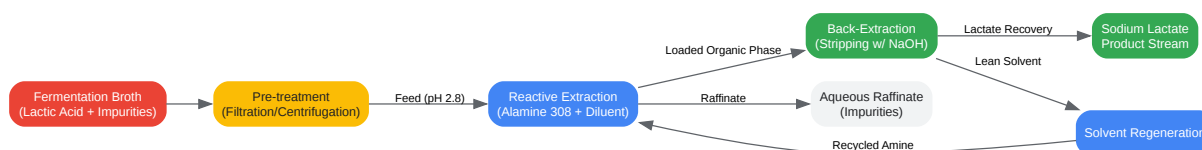
Experimental Protocol

Materials & Equipment

- Extractant: Alamine 308 (Tri-isooctylamine), >95% purity.
- Diluent: 1-Octanol (Active) OR Dodecane (Inert) + 1-Decanol (Modifier).
- Stripping Agent: 1.0 M NaOH.^{[1][2]}
- Feed: Simulated or Real Fermentation Broth (filtered, pH adjusted to 2.5 - 3.0).
- Equipment: Thermostated shaker bath, Separatory funnels, HPLC (for acid quantification), Karl Fischer titrator (optional for water co-extraction).

Workflow Diagram

The following diagram illustrates the closed-loop recovery cycle.



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Caption: Closed-loop reactive extraction workflow for Lactic Acid recovery.

Step-by-Step Methodology

Phase 1: Solvent Preparation

Goal: Create a stable organic phase with optimal viscosity and capacity.

- **Standard Composition:** Prepare a 30% (v/v) solution of Alamine 308 in 1-Octanol.
 - **Note:** If using an inert diluent like Kerosene, use 30% Alamine 308 + 20% 1-Decanol + 50% Kerosene.
- **Pre-equilibration:** Wash the organic solvent with distilled water (1:1 ratio) to remove any water-soluble impurities from the commercial amine.

Phase 2: Reactive Extraction (Loading)

Goal: Maximize mass transfer of lactic acid to the organic phase.

- **pH Adjustment:** Acidify the fermentation broth supernatant to pH 2.8 using . (Extraction efficiency drops significantly above pH 4.0).
- **Contacting:** Mix the Organic Phase and Aqueous Feed in a 1:1 volumetric ratio (

).

- Equilibration: Shake at 25°C for 2 hours at 150 rpm.
 - Critical Insight: Lower temperatures favor extraction (exothermic reaction).
- Separation: Centrifuge at 3000 rpm for 5 minutes or allow gravity settling in a separatory funnel.
- Analysis: Measure Lactic Acid concentration in the aqueous raffinate using HPLC. Calculate Organic concentration by mass balance.

Phase 3: Back-Extraction (Stripping)

Goal: Recover product and regenerate solvent.

- Stripping Agent: Prepare 1.0 M NaOH (slightly in excess of the stoichiometric acid load).
- Contacting: Mix the Loaded Organic Phase with NaOH solution.
- Temperature Swing: Perform stripping at 40-50°C.
 - Critical Insight: Higher temperatures favor the reverse reaction (breaking the complex).
- Separation: Collect the aqueous phase (Sodium Lactate). The organic phase is now regenerated and sent back to Phase 2.[\[2\]](#)

Data Analysis & Performance Metrics

To validate the protocol, calculate the following metrics. Typical values for Alamine 308 systems are provided for benchmarking.

Key Formulas

- Distribution Coefficient (

):

[\[3\]](#)

- Extraction Efficiency (

):

- Loading Ratio (

):

Benchmarking Table: Diluent Effects

Data summarized from equilibrium studies with 0.5 M Alamine 308.

Diluent Type	Specific Diluent	(approx)	Toxicity	Water Co-extraction	Recommendation
Active	1-Octanol	5.0 - 12.0	Moderate	High	Best for Efficiency
Active	MIBK	3.0 - 8.0	Moderate	Low	Good for easy stripping
Inert	n-Heptane	< 0.5	High	Negligible	Requires Modifier
Inert + Mod	Heptane + Octanol	2.0 - 4.0	Moderate	Low	Balanced System

Troubleshooting & Optimization

Third Phase Formation

- Symptom: A middle layer forms between organic and aqueous phases.
- Cause: The amine-acid complex is not soluble in the non-polar diluent.
- Fix: Increase the concentration of the Modifier (e.g., increase Decanol from 10% to 20%) or switch to a more polar diluent like Octanol.

Low Extraction Efficiency

- Check pH: Ensure feed pH is

- . At pH 5.0, lactic acid is dissociated () and cannot be extracted by the amine.
- Check Temperature: Ensure extraction is done at room temperature or cooled (). Do not heat during extraction.

Emulsification

- Cause: Presence of proteins or cell debris in fermentation broth.
- Fix: Improve pre-treatment. Use Ultrafiltration (UF) or add a demulsifier before extraction.

References

- Wasewar, K. L., et al. (2002).[4] "Reactive extraction of lactic acid using alamine 336 in MIBK: equilibria and kinetics." Journal of Biotechnology.[1][4] [Link](#)
- Jiju, K. R., et al. (2015). "Recovery of Lactic Acid from Fermentation Broth by Reactive Extraction." International Journal of ChemTech Research. [Link](#)
- Datta, R., & Henry, M. (2006).[4] "Lactic acid: recent advances in products, processes and technologies." Journal of Chemical Technology & Biotechnology. [Link](#)
- Kyuchoukov, G., & Yankov, D. (2012). "Recovery of Lactic Acid from Aqueous Solutions by Reactive Extraction." Industrial & Engineering Chemistry Research. [Link](#)

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Sources

- [1. Eco-Friendly Approach for the Recovery of Lactic Acid by Complex Extraction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)

- [3. scielo.br \[scielo.br\]](https://scielo.br)
- [4. bioresources.cnr.ncsu.edu \[bioresources.cnr.ncsu.edu\]](https://bioresources.cnr.ncsu.edu)
- To cite this document: BenchChem. [Application Note: Precision Recovery of Lactic Acid via Reactive Extraction with Alamine 308]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1619743#recovery-of-lactic-acid-from-fermentation-broth-using-alamine-308\]](https://www.benchchem.com/product/b1619743#recovery-of-lactic-acid-from-fermentation-broth-using-alamine-308)

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